

In-Depth Technical Guide: 2-Methoxy-1-heptene

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Compound of Interest

Compound Name: 2-Methoxy-1-heptene

Cat. No.: B14582286

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties and synthetic methodologies related to **2-Methoxy-1-heptene**. The information is intended to support research and development activities where this compound may be utilized as a chemical intermediate or building block.

Physicochemical Properties

Quantitative data for **2-Methoxy-1-heptene** is summarized in the table below. Due to a lack of experimentally determined density values in peer-reviewed literature, an approximate value from a commercial supplier is provided for guidance. Further experimental verification is recommended for applications sensitive to this parameter.

Property	Value	Source
Molecular Formula	C ₈ H ₁₆ O	N/A
Molecular Weight	128.21 g/mol	N/A
Approximate Density	~ 0.8 g/cm ³	Commercial Supplier[1]
Boiling Point	Approximately 160 °C	Commercial Supplier[1]
Appearance	Colorless liquid	Commercial Supplier[1]

Synthesis of 2-Methoxy-1-heptene: Experimental Protocol

While a specific, detailed experimental protocol for the synthesis of **2-Methoxy-1-heptene** is not readily available in the surveyed literature, a plausible and commonly employed method is the acid-catalyzed addition of methanol to 1-heptene. This reaction follows Markovnikov's rule, where the methoxy group adds to the more substituted carbon of the double bond.

Reaction Principle:

The synthesis involves the electrophilic addition of a proton to the double bond of 1-heptene, forming a secondary carbocation. This is followed by the nucleophilic attack of methanol on the carbocation and subsequent deprotonation to yield the final ether product.

General Experimental Protocol (Hypothetical):

- Materials:
 - 1-heptene
 - Anhydrous methanol
 - Strong acid catalyst (e.g., sulfuric acid, p-toluenesulfonic acid)
 - Anhydrous sodium bicarbonate (for neutralization)
 - Anhydrous magnesium sulfate or sodium sulfate (for drying)
 - Appropriate organic solvents for extraction (e.g., diethyl ether, dichloromethane)
- Procedure:
 - In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 1-heptene in an excess of anhydrous methanol.
 - Cool the mixture in an ice bath.

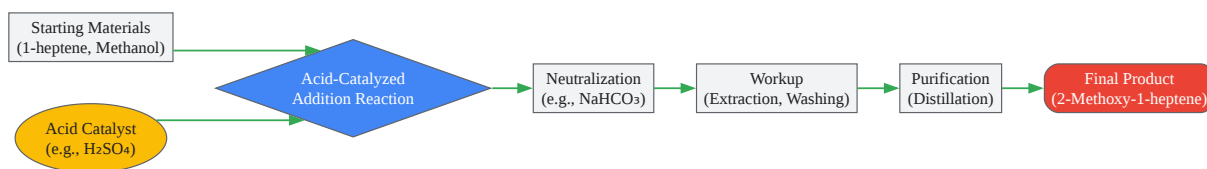
- Slowly add a catalytic amount of a strong acid (e.g., a few drops of concentrated sulfuric acid).
- Allow the reaction mixture to stir at room temperature or gently heat under reflux. The reaction progress should be monitored by a suitable analytical technique, such as gas chromatography (GC) or thin-layer chromatography (TLC).
- Upon completion, quench the reaction by slowly adding a saturated solution of sodium bicarbonate until the acid is neutralized.
- Perform a liquid-liquid extraction using an appropriate organic solvent.
- Wash the combined organic layers with brine.
- Dry the organic phase over an anhydrous drying agent (e.g., magnesium sulfate).
- Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
- Purify the crude product by fractional distillation to isolate **2-Methoxy-1-heptene**.

Note: This is a generalized procedure and would require optimization of reaction conditions such as temperature, reaction time, and catalyst loading for optimal yield and purity.

Visualizations

Logical Relationship of Synthesis

The following diagram illustrates the logical progression from starting materials to the final product in the synthesis of **2-Methoxy-1-heptene**.

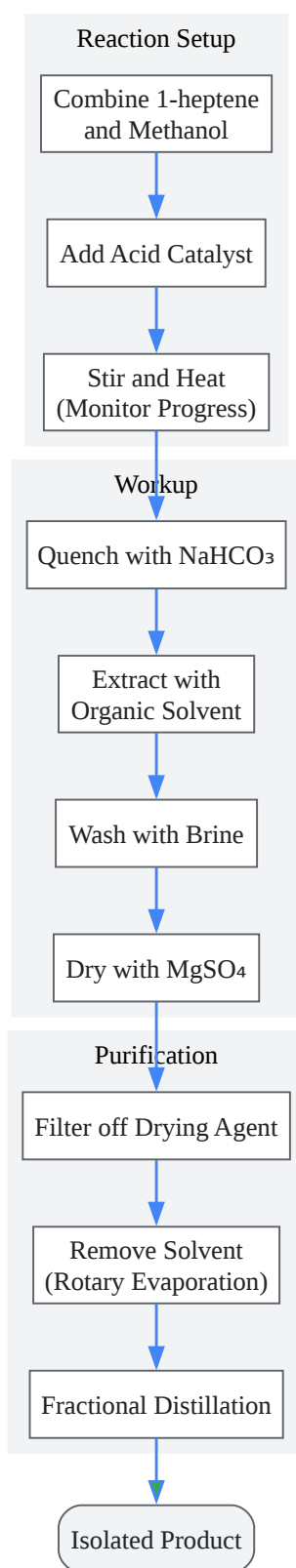


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Caption: Logical workflow for the synthesis of **2-Methoxy-1-heptene**.

Experimental Workflow for Synthesis

The diagram below outlines the key steps in a typical laboratory workflow for the synthesis and purification of **2-Methoxy-1-heptene**.



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Caption: Experimental workflow for the synthesis of **2-Methoxy-1-heptene**.

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References

- 1. Synthesis and characterization of novel functional vinyl ethers that bear various groups [comptes-rendus.academie-sciences.fr]
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